

# deltamethrin CAS number and molecular structure

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## Compound of Interest

Compound Name: deltamethrin

Cat. No.: B041696

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## Core Identification and Molecular Structure

**Deltamethrin** is a highly potent, synthetic pyrethroid insecticide belonging to the Type II classification, distinguished by the presence of an  $\alpha$ -cyano group.<sup>[1][2]</sup> First described in 1974, it is composed of a single pure isomer, specifically the [1R,3R (or cis);  $\alpha$ S]-isomer of eight possible stereoisomers.<sup>[3][4][5]</sup>

- Chemical Abstracts Service (CAS) Number: 52918-63-5<sup>[6][7][8]</sup>
- Molecular Formula:  $C_{22}H_{19}Br_2NO_3$ <sup>[6][8][9]</sup>
- Molecular Weight: 505.2 g/mol <sup>[3][8]</sup>
- IUPAC Name: (S)-Cyano(3-phenoxyphenyl)methyl (1R,3R)-3-(2,2-dibromoethen-1-yl)-2,2-dimethylcyclopropane-1-carboxylate<sup>[9]</sup>
- Synonyms: Decamethrin, Butox, Decis, K-Othrine<sup>[7][9][10]</sup>

## Molecular Structure

(Note: This is a simplified 2D representation. The precise stereochemistry is defined by the IUPAC name.)

## Technical Data Summary

This section summarizes the key quantitative data regarding the physicochemical and toxicological properties of **deltamethrin**.

## Physicochemical Properties

Technical grade **deltamethrin** ( $\geq 98\%$  pure) is a white to light beige, odorless crystalline solid. [3][4] It is stable to light and air but unstable in alkaline media.[5]

| Property                                      | Value                                    | Reference |
|-----------------------------------------------|------------------------------------------|-----------|
| Physical State                                | Crystalline Powder                       | [2][5]    |
| Melting Point                                 | 98-102 °C                                | [4][5][9] |
| Boiling Point                                 | Decomposes >300 °C                       | [4][5][9] |
| Water Solubility                              | <0.002 mg/L (at 20-25 °C)                | [3][5]    |
| Vapor Pressure                                | $1.5 \times 10^{-8}$ mmHg (at 25 °C)     | [3]       |
| Octanol-Water Partition Coefficient (log Kow) | 5.43 - 6.1                               | [3][5]    |
| Soil Sorption Coefficient (Koc)               | $7.05 \times 10^5$ to $3.14 \times 10^6$ | [3]       |

## Toxicological Data (Acute Toxicity)

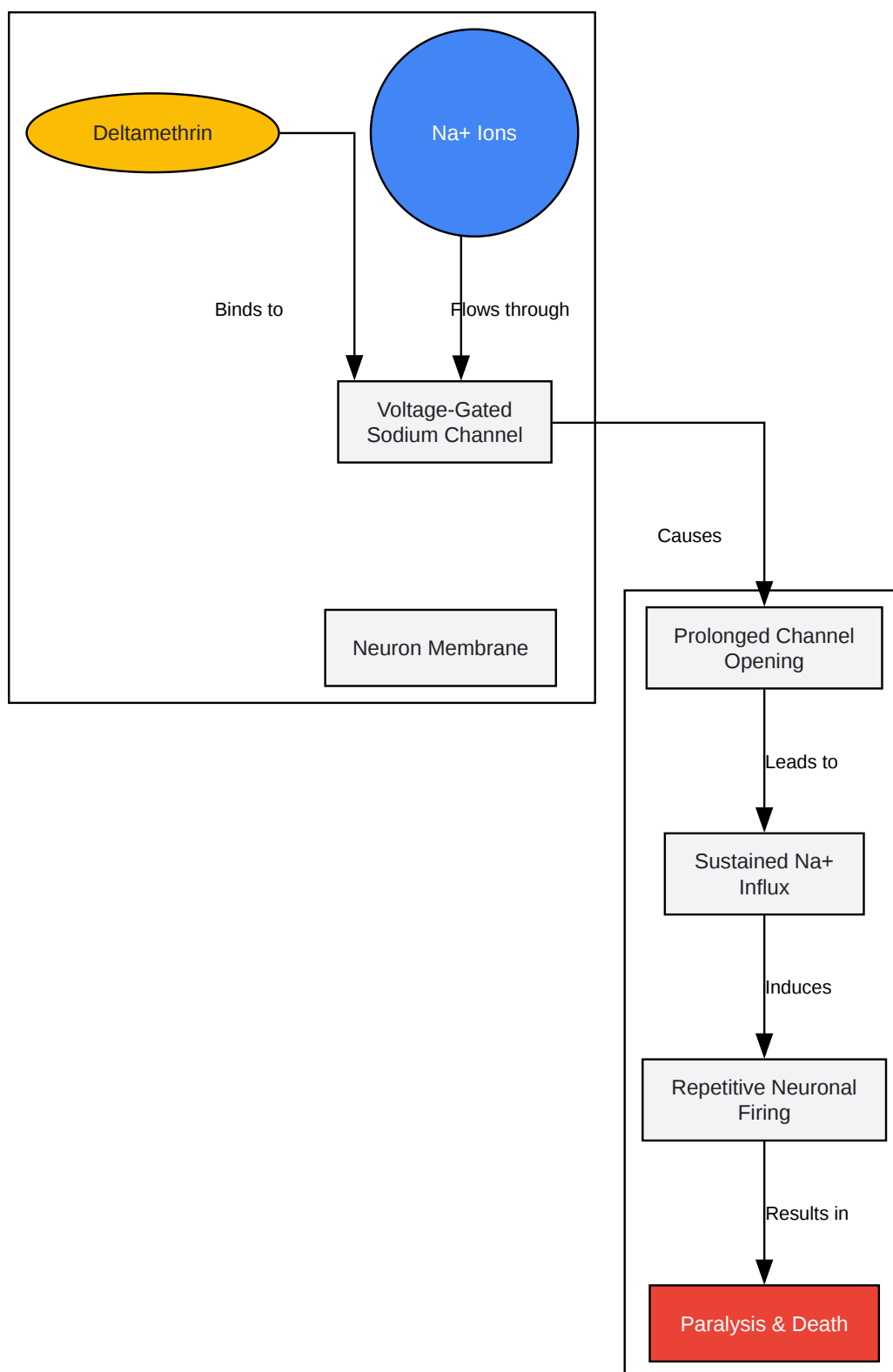
The acute toxicity of **deltamethrin** is highly dependent on the vehicle (carrier substance) used for administration, as this affects absorption.[3][4] For instance, oral toxicity is significantly higher when administered in an oily vehicle compared to an aqueous suspension.[4][11]

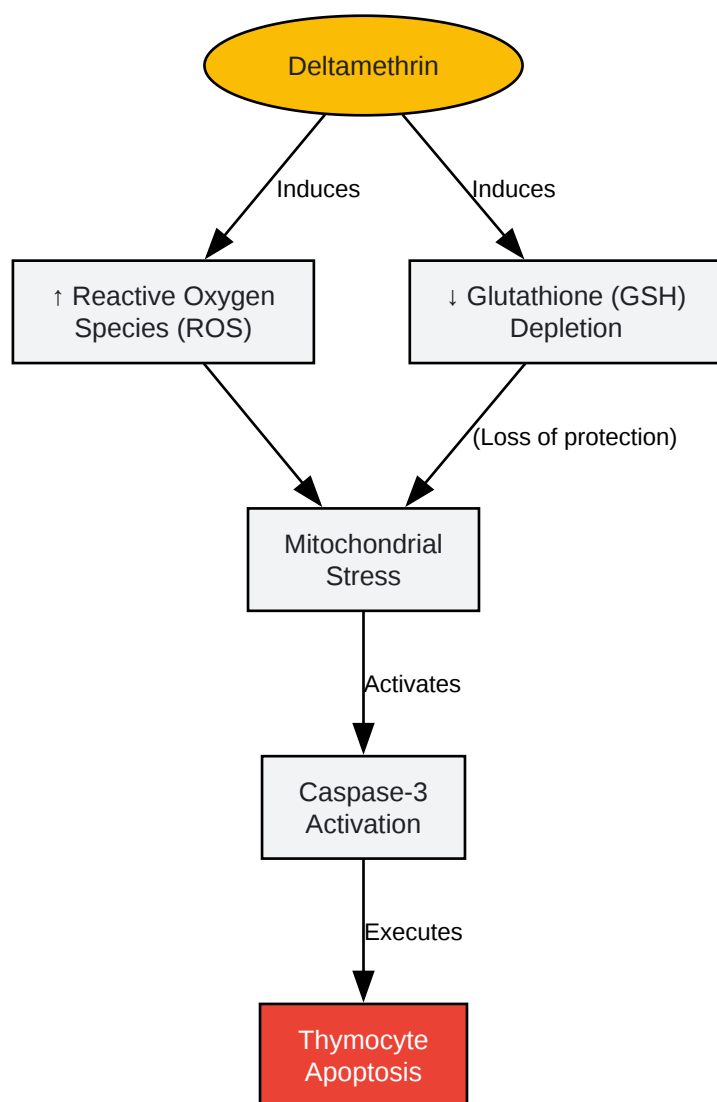
| Species        | Route       | Vehicle            | LD <sub>50</sub> Value<br>(mg/kg body weight) | Reference |
|----------------|-------------|--------------------|-----------------------------------------------|-----------|
| Rat (female)   | Oral        | Oily Vehicle       | ~30 - 31 mg/kg                                | [4][12]   |
| Rat (male)     | Oral        | Oily Vehicle       | ~50 - 52 mg/kg                                | [4][12]   |
| Rat            | Oral        | Aqueous Suspension | >5000 mg/kg                                   | [3][12]   |
| Mouse (female) | Oral        | 10% Gum-Arabic     | 3.45 g/kg (3450 mg/kg)                        | [11]      |
| Mouse (male)   | Oral        | 10% Gum-Arabic     | 5.54 g/kg (5540 mg/kg)                        | [11]      |
| Rabbit         | Dermal      | -                  | >2000 mg/kg                                   | [3]       |
| Rat            | Dermal      | -                  | 700 to >2940 mg/kg                            | [3]       |
| Dog            | Intravenous | Glycerol Formal    | 3.44 mg/kg                                    | [11]      |

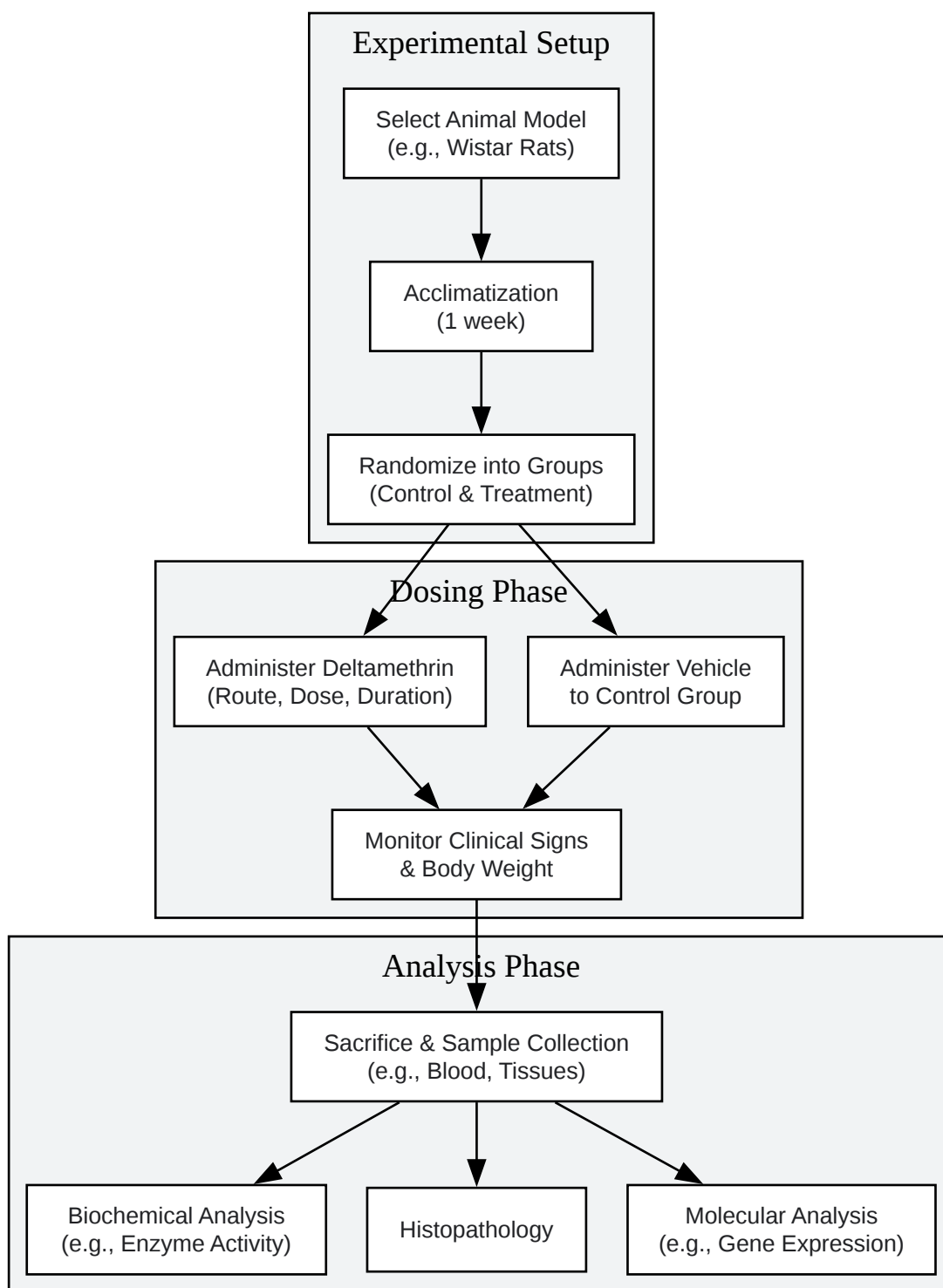
## Mechanism of Action and Signaling Pathways

### Primary Mechanism of Action: Sodium Channel Modulation

The primary mode of action for **deltamethrin**, like other pyrethroids, is the disruption of normal nerve signal production and conduction.[1][3] As a Type II pyrethroid, its  $\alpha$ -cyano group is key to its potent neurotoxic effects.[1][13] It acts on the voltage-gated sodium channels in nerve cell membranes, delaying the closing of the activation gate.[3][13] This leads to a long-lasting inhibition of the sodium channel, resulting in prolonged permeability to sodium ions.[1][3] The consequence is a series of repetitive nerve signals in sensory organs and muscles, leading to hyperexcitation, paralysis, and ultimately, the death of the insect.[1][14]







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